

Safeguarding Your Research: Proper Disposal of Leu-AMS R Enantiomer

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Compound of Interest

Compound Name: *Leu-AMS R enantiomer*

Cat. No.: *B8069125*

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Essential guidelines for the safe handling and disposal of **Leu-AMS R enantiomer**, a potent leucyl-tRNA synthetase (LRS) inhibitor, are critical for maintaining laboratory safety and environmental compliance. This document provides a comprehensive overview of the necessary procedures for researchers, scientists, and drug development professionals. Adherence to these protocols is paramount due to the cytotoxic nature of this compound.

Leu-AMS R enantiomer, the R-enantiomer of the leucyl-tRNA synthetase inhibitor Leu-AMS, is a valuable tool in microbiological and cancer research.^[1] Like its parent compound, it exhibits cytotoxicity in both cancer and normal cells, underscoring the need for meticulous disposal practices.^{[2][3]} While a specific Safety Data Sheet (SDS) for the R enantiomer is not readily available, the SDS for Leu-AMS provides the most relevant safety and disposal information.

Chemical and Physical Properties

A summary of the key quantitative data for Leu-AMS and its R enantiomer is presented below. As enantiomers share identical physical and chemical properties, with the exception of their interaction with plane-polarized light and other chiral molecules, this data is applicable to both.

Property	Value
Molecular Formula	C ₁₆ H ₂₅ N ₇ O ₇ S
Molecular Weight	459.48 g/mol
IC ₅₀ for LRS	22.34 nM (for Leu-AMS)[2][3]
Appearance	White to off-white solid
Solubility	Soluble in DMSO (≥ 49.17 mg/mL)
Storage (Powder)	-20°C for 3 years
Storage (In solvent)	-80°C for 6 months; -20°C for 1 month

Disposal Protocol: A Step-by-Step Guide

The primary disposal route for **Leu-AMS R enantiomer** and its contaminated materials is through an approved hazardous waste disposal facility. This is in line with general laboratory safety guidelines for cytotoxic and research-grade chemical compounds.

Experimental Protocol for Disposal:

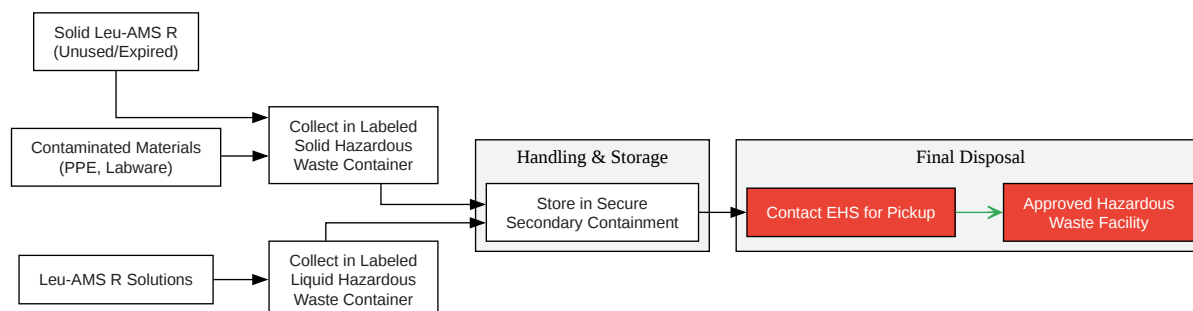
- Segregation of Waste: All materials that have come into contact with **Leu-AMS R enantiomer** must be considered hazardous waste. This includes:
 - Unused or expired solid compound.
 - Solutions containing **Leu-AMS R enantiomer**.
 - Contaminated personal protective equipment (PPE) such as gloves, lab coats, and safety glasses.
 - Contaminated labware, including pipette tips, tubes, flasks, and weighing papers.
- Waste Collection:
 - Solid Waste: Collect all solid waste, including contaminated PPE and labware, in a dedicated, clearly labeled, and sealable hazardous waste container. The container should

be made of a material compatible with the chemicals being discarded.

- Liquid Waste: Collect all liquid waste containing **Leu-AMS R enantiomer** in a separate, dedicated, and clearly labeled hazardous waste container. The container should be leak-proof and have a secure screw-top cap. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Labeling: All waste containers must be clearly labeled with the following information:
 - The words "Hazardous Waste."
 - The full chemical name: "**Leu-AMS R enantiomer**."
 - The concentration (if applicable).
 - The primary hazards (e.g., "Cytotoxic," "Harmful if swallowed").
 - The date of accumulation.
- Storage of Waste: Store the sealed and labeled hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials. Follow your institution's guidelines for the temporary storage of hazardous waste.
- Arranging for Disposal: Contact your institution's EHS office to schedule a pickup for the hazardous waste. Do not attempt to dispose of this chemical down the drain or in the regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **Leu-AMS R enantiomer**.

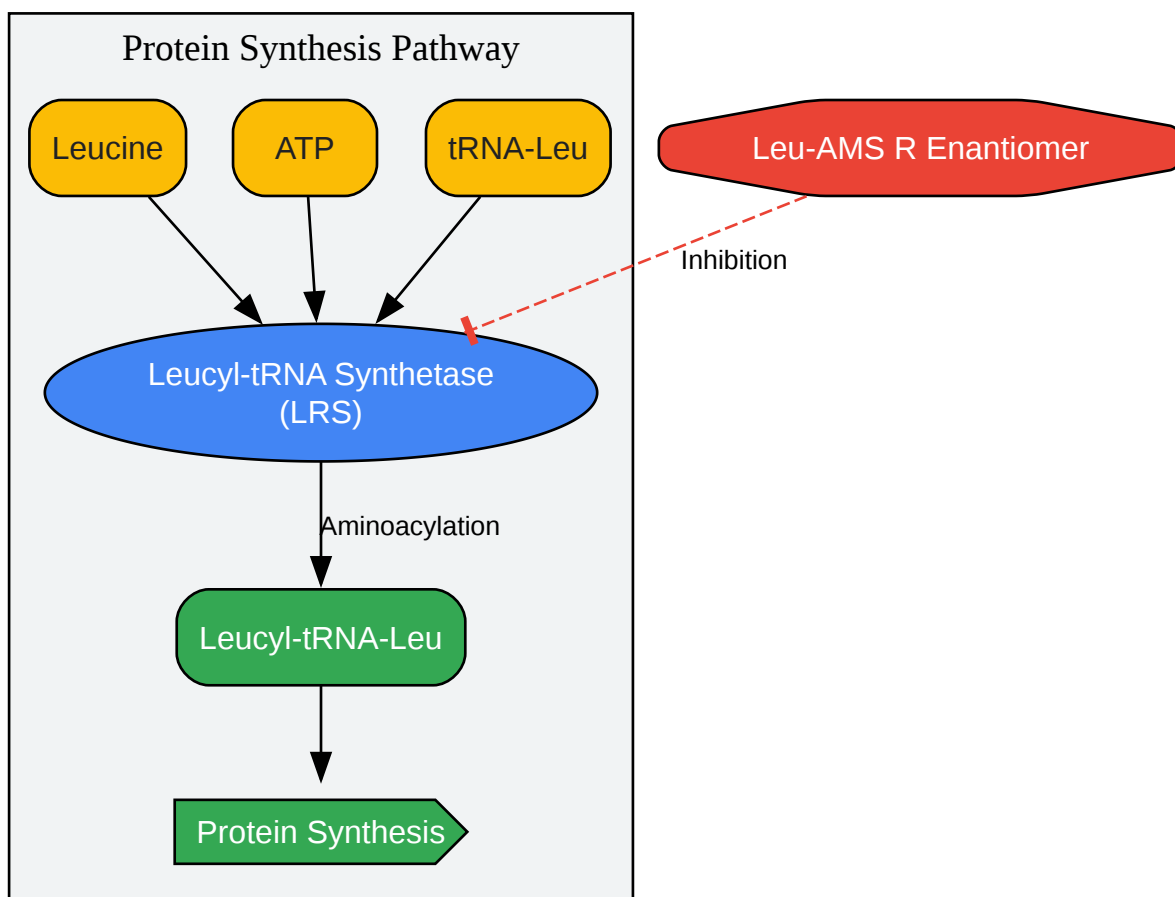


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Caption: Disposal workflow for **Leu-AMS R enantiomer**.

Signaling Pathway Inhibition

Leu-AMS R enantiomer functions by inhibiting leucyl-tRNA synthetase (LRS), a critical enzyme in protein synthesis. This inhibition disrupts the attachment of leucine to its corresponding tRNA, thereby halting protein production and leading to cell death. This mechanism of action is the basis for its use as an antimicrobial and anti-cancer research agent.



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Caption: Inhibition of LRS by **Leu-AMS R enantiomer**.

By adhering to these safety and disposal protocols, researchers can mitigate the risks associated with the handling of **Leu-AMS R enantiomer**, ensuring a safe laboratory environment and responsible environmental stewardship. Always consult your institution's specific guidelines and the most current Safety Data Sheet before handling any chemical.

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